

Application Note: N-(4-(2-Hydroxyethoxy)phenyl)acetamide as a Versatile Synthetic Scaffold

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Compound of Interest

Compound Name: N-(4-(2-Hydroxyethoxy)phenyl)acetamide

CAS No.: 50375-15-0

Cat. No.: B1295777

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Executive Summary

N-(4-(2-Hydroxyethoxy)phenyl)acetamide (also referred to as N-acetyl-4-(2-hydroxyethoxy)aniline) represents a strategic "bifunctional" building block in medicinal chemistry and materials science. Structurally derived from the analgesic paracetamol, this molecule features a protected aniline (acetamide) and a reactive primary alcohol linked via an ethyl ether spacer.

This Application Note details the protocols for synthesizing, purifying, and utilizing this scaffold. Its primary utility lies in its ability to serve as a stable, semi-rigid linker that improves the aqueous solubility of lipophilic pharmacophores while offering orthogonal protection strategies for complex synthesis.

Compound Profile & Physicochemical Properties[1][2][3][4][5][6][7][8][9]

Property	Data / Prediction	Relevance
IUPAC Name	N-(4-(2-hydroxyethoxy)phenyl)acetamide	Official nomenclature
Molecular Formula	C ₁₀ H ₁₃ NO ₃	--
Molecular Weight	195.22 g/mol	Fragment-based drug design
Predicted LogP	-0.8 - 1.1	Favorable for oral bioavailability
H-Bond Donors	2 (Amide NH, Alcohol OH)	Receptor binding potential
H-Bond Acceptors	3 (Amide O, Ether O, Alcohol O)	Solubility enhancement
Melting Point	118–121 °C (Lit. range for similar ethers)	Solid handling, stable

Key Structural Advantages:

- **The Ethyl-Ether Linker:** Provides a 2-carbon spacer that is metabolically more stable than esters but flexible enough to allow ligand orientation in protein binding pockets.
- **Orthogonal Reactivity:** The primary alcohol can be functionalized (oxidized, halogenated) without affecting the acetamide. Conversely, the acetamide can be hydrolyzed to the aniline without affecting the ether linkage.

Preparation of the Building Block

Note: If the compound is not purchased commercially, it is readily synthesized from Paracetamol (Acetaminophen).

Protocol A: Green Synthesis via Ethylene Carbonate

This method avoids the use of toxic alkyl halides and generates CO₂ as the only byproduct.

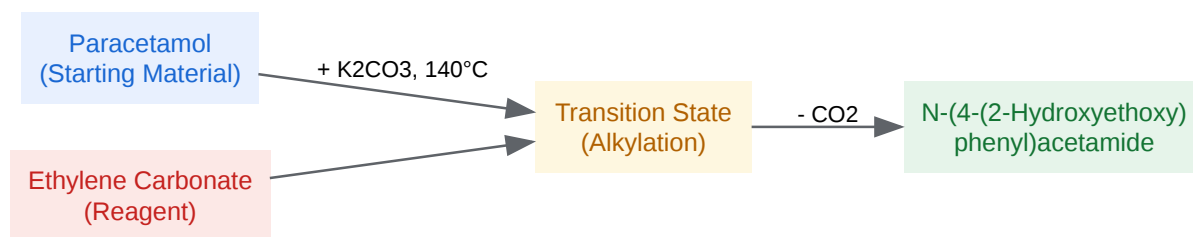
Reagents:

- Paracetamol (1.0 eq)
- Ethylene Carbonate (1.2 eq)
- Potassium Carbonate (K_2CO_3) (0.1 eq, catalyst)
- Solvent: DMF or Toluene (reflux)

Step-by-Step Procedure:

- Charge: In a round-bottom flask equipped with a reflux condenser, dissolve Paracetamol (15.1 g, 100 mmol) and Ethylene Carbonate (10.6 g, 120 mmol) in DMF (50 mL).
- Catalyze: Add K_2CO_3 (1.4 g, 10 mmol).
- Reflux: Heat the mixture to 140°C for 4–6 hours. Monitor via TLC (Ethyl Acetate:Hexane 1:1). The starting material ($R_f \sim 0.3$) should disappear, replaced by the product ($R_f \sim 0.15$, more polar).
- Workup: Cool to room temperature. Pour the mixture into ice-cold water (300 mL). The product typically precipitates as a white/off-white solid.
- Purification: Filter the solid. Recrystallize from Ethanol/Water (9:1) to yield white crystals.
 - Yield checkpoint: Expect 85–90% yield.[\[1\]](#)

Visualization: Synthetic Pathway



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Figure 1: Green synthesis route utilizing ethylene carbonate to install the hydroxyethyl ether chain.

Utilization Protocols: Divergent Synthesis

Once synthesized, the building block can be directed into three primary application streams.

Pathway 1: Activation for Nucleophilic Coupling (Linker Strategy)

Goal: Convert the -OH group to a leaving group (Tosylate or Mesylate) to attach the phenyl-acetamide moiety to another drug scaffold.

Protocol B: Mesylation

- **Dissolution:** Dissolve **N-(4-(2-Hydroxyethoxy)phenyl)acetamide** (10 mmol) in anhydrous Dichloromethane (DCM, 30 mL) and Triethylamine (15 mmol). Cool to 0°C.
- **Addition:** Dropwise add Methanesulfonyl chloride (MsCl, 12 mmol).
- **Reaction:** Stir at 0°C for 1 hour, then warm to RT for 2 hours.
- **Isolation:** Wash with NaHCO₃ (sat. aq) and Brine. Dry over MgSO₄. Evaporate solvent.
- **Result:** The resulting mesylate is a reactive electrophile ready to couple with amines or thiols of a target pharmacophore.

Pathway 2: Deprotection to Aniline (Polymer/Scaffold Strategy)

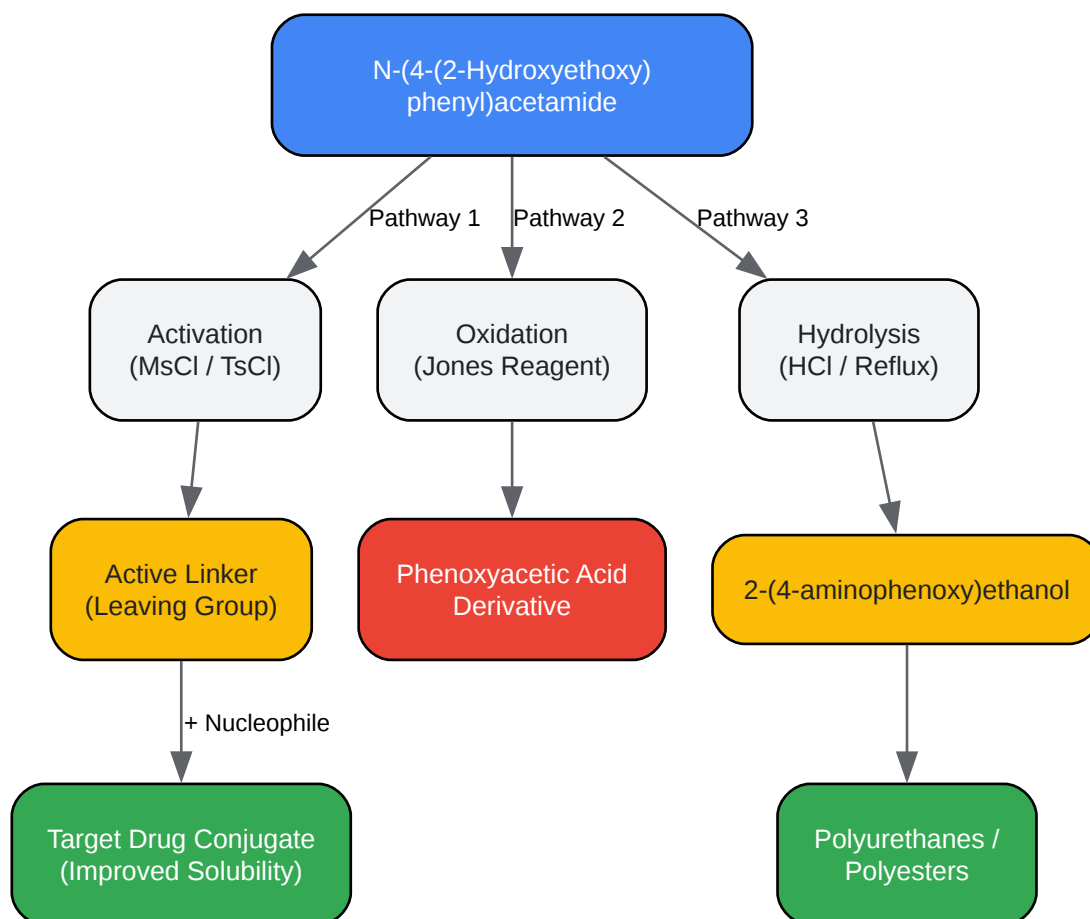
Goal: Remove the acetyl group to expose the primary amine, creating a hetero-bifunctional molecule (Amine + Alcohol).

Protocol C: Acid Hydrolysis

- **Reflux:** Suspend the acetamide (10 mmol) in 6M HCl (20 mL). Reflux for 2 hours.
- **Neutralization:** Cool to 0°C. Carefully neutralize with NaOH pellets or strong solution to pH 8–9.
- **Extraction:** Extract with Ethyl Acetate (3x 30 mL).

- Product: 2-(4-aminophenoxy)ethanol.
 - Application: This derivative is a potent monomer for polyurethanes or high-performance polyimides, introducing flexibility via the ether linkage.

Visualization: Decision Tree for Functionalization



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Figure 2: Divergent synthetic utility showing activation, oxidation, and deprotection pathways.

Application Notes

A. Solubility Enhancement in Drug Design

The hydroxyethoxy tail acts as a "solubility anchor." When the phenyl ring is part of a larger hydrophobic drug molecule, this tail extends into the solvent front.

- Mechanism: The ether oxygen and terminal hydroxyl group disrupt the crystal lattice energy and interact with water molecules.
- Case Study: In the development of tyrosine kinase inhibitors, replacing a simple methoxy group with a hydroxyethoxy group often improves IC50 values by allowing additional H-bond contacts within the solvent-exposed region of the ATP binding pocket.

B. Polymer Chemistry (Polyurethanes)

The hydrolyzed derivative, 2-(4-aminophenoxy)ethanol, acts as a unique chain extender.

- Reaction: The amine reacts with isocyanates to form urea linkages (hard segment), while the alcohol reacts to form urethane linkages.
- Result: This asymmetry creates polymers with unique thermal properties and improved phase separation compared to symmetric diamines.

References

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Sources

- 1. n-(2-Chloroethyl)-2-phenylacetamide | 23547-02-6 | Benchchem [[benchchem.com](https://www.benchchem.com)]
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